

protocols for handling and storage of 5-Butyl-2-methylpyridine

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Compound of Interest

Compound Name: **5-Butyl-2-methylpyridine**

Cat. No.: **B1582454**

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Application Notes and Protocols for 5-Butyl-2-methylpyridine

Introduction: Understanding 5-Butyl-2-methylpyridine

5-Butyl-2-methylpyridine is a substituted pyridine derivative characterized by a butyl group at the 5-position and a methyl group at the 2-position of the pyridine ring.[1][2][3] This colorless to pale yellow liquid possesses a distinctive odor and is primarily utilized as a crucial intermediate and building block in the synthesis of pharmaceuticals, agrochemicals, and other specialized chemicals.[4] Its molecular structure, featuring a hydrophobic butyl group and a nitrogen-containing aromatic ring, imparts a unique combination of properties that make it a versatile reagent in organic synthesis.[4]

The stability and reactivity of the pyridine ring are key to its utility.[4] Alkyl substituents, such as the butyl and methyl groups in this compound, generally enhance the stability of the pyridine ring through inductive electron-donating effects.[5][6] This guide provides a comprehensive overview of the essential protocols for the safe handling, storage, and disposal of **5-Butyl-2-methylpyridine**, designed for researchers, scientists, and professionals in drug development.

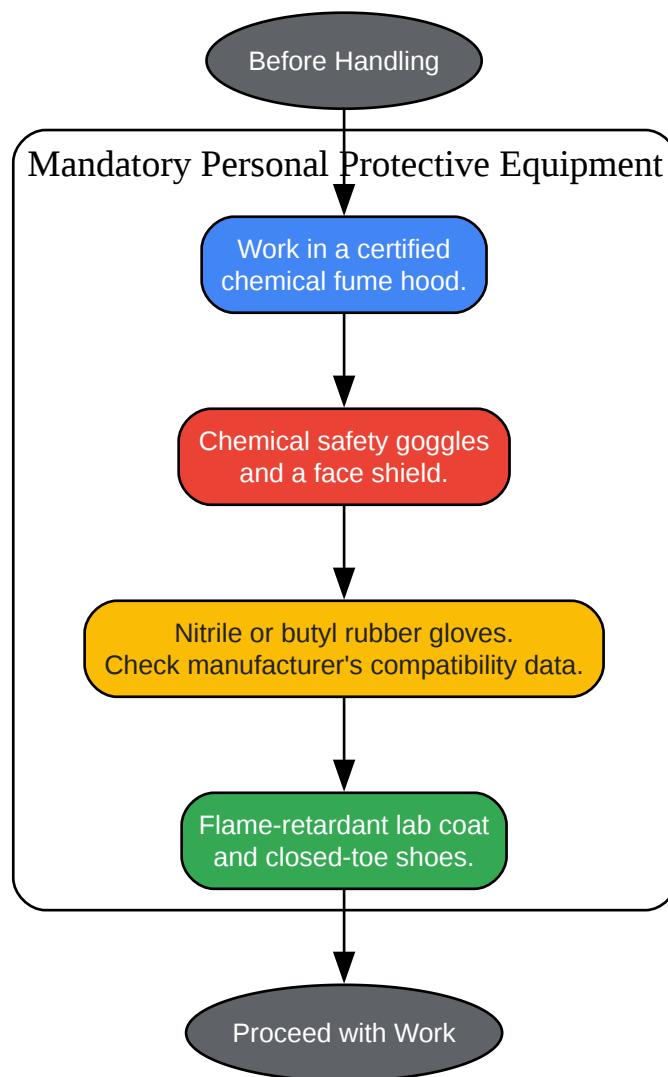
Physicochemical and Hazard Profile

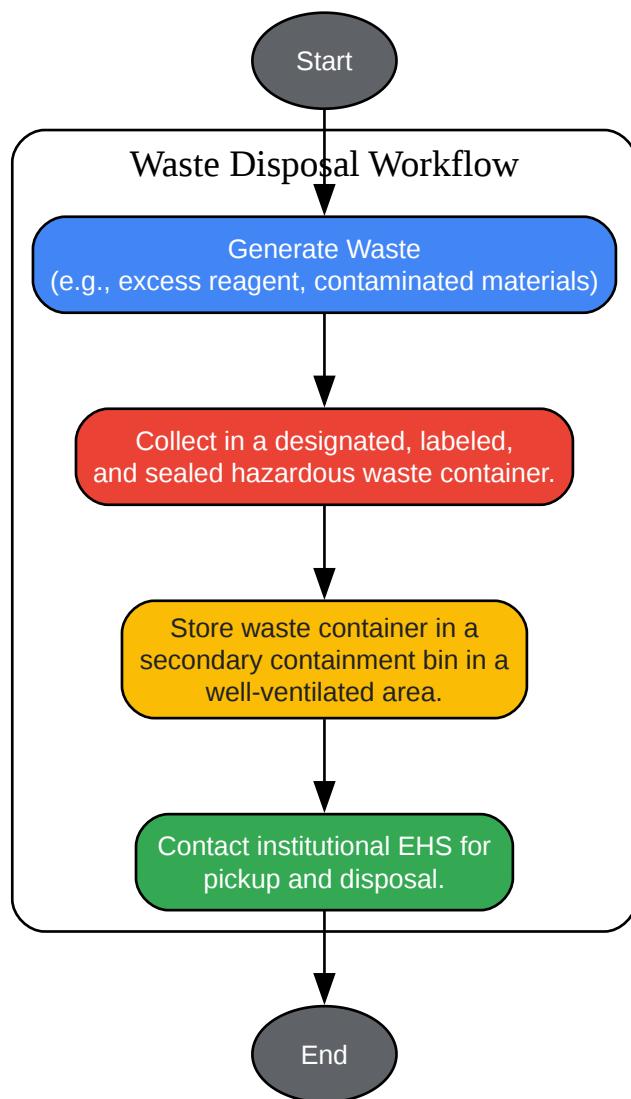
A thorough understanding of the physicochemical properties and associated hazards is fundamental to the safe handling of any chemical. The following table summarizes the key data for **5-Butyl-2-methylpyridine**, with some hazard information extrapolated from closely related alkylpyridines due to limited specific data for this compound.

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₁₅ N	[1][2][3]
Molecular Weight	149.24 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[7]
Boiling Point	217.8 °C	[2]
Flash Point	85.6 °C	[2]
Solubility	Slightly soluble in water; soluble in organic solvents.	[8][9]
GHS Classification (Inferred)	Flammable Liquid, Acute Toxicity (Oral, Dermal, Inhalation), Skin Corrosion/Irritation, Serious Eye Damage/Irritation.	Inferred from data on pyridine and other alkylpyridines.[10]
Hazard Statements (Inferred)	H226: Flammable liquid and vapour. H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. H314: Causes severe skin burns and eye damage. H412: Harmful to aquatic life with long lasting effects.	Inferred from data on pyridine and other alkylpyridines.[10]

Personnel Protection: The First Line of Defense

Given the inferred hazards, stringent adherence to personal protective equipment (PPE) protocols is mandatory when handling **5-Butyl-2-methylpyridine**. The following workflow outlines the minimum required PPE.





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